

Personal protective equipment for handling 2-Ethyl-3,5-dimethylpyrazine

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Compound of Interest

Compound Name: 2-Ethyl-3,5-dimethylpyrazine

Cat. No.: B046722

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Essential Safety and Handling Guide for 2-Ethyl-3,5-dimethylpyrazine

This document provides immediate and essential safety and logistical information for the handling and disposal of **2-Ethyl-3,5-dimethylpyrazine** in a laboratory setting. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe operational practices.

Hazard Identification and Classification

2-Ethyl-3,5-dimethylpyrazine is classified as a combustible liquid that is harmful if swallowed, causes skin irritation, and can result in serious eye irritation.^[1]

GHS Hazard Statements:

- H227: Combustible liquid.^[1]
- H302: Harmful if swallowed.^{[1][2]}
- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]

Quantitative Safety and Physical Data

The following table summarizes key quantitative data for **2-Ethyl-3,5-dimethylpyrazine**.

Property	Value	Source
Acute Toxicity		
Oral LD50 (Rat)	460 mg/kg	[3]
Physical Properties		
Flash Point	66 °C (150.8 °F)	[4][5]
Boiling Point	182 °C (359.6 °F)	[4][5]
Density	0.952 - 0.961 g/cm ³ at 20°C	[6]
Toxicological Data		
No-Observed-Adverse-Effect Level (NOAEL) (90-day rat study 1)	12.5 mg/kg/day (both sexes)	[3]
No-Observed-Adverse-Effect Level (NOAEL) (90-day rat study 2)	17 mg/kg/day (male rats), 18 mg/kg/day (female rats)	[3]

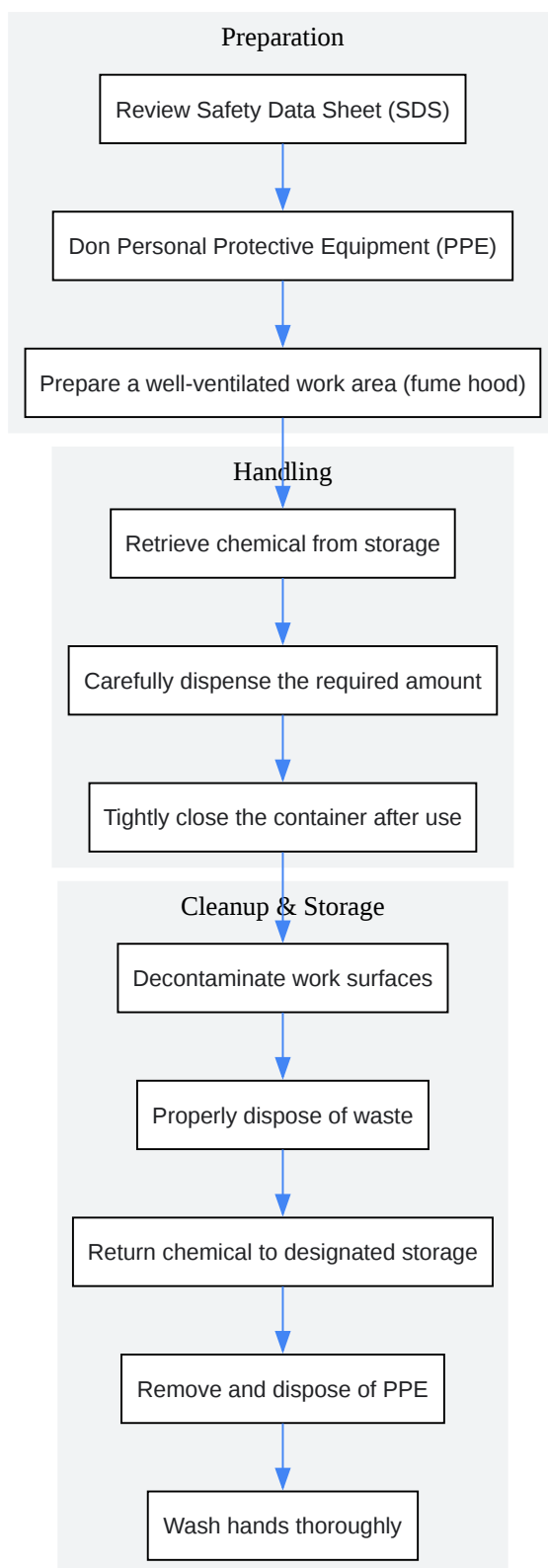
Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to minimize exposure and ensure personal safety.

Category	Item	Standard
Eye/Face Protection	Chemical safety goggles or eyeglasses with side shields. A face shield may be appropriate in some workplaces.	OSHA 29 CFR 1910.133 or European Standard EN166
Skin Protection	Chemically resistant gloves (e.g., Nitrile rubber) and a standard laboratory coat.	
Respiratory Protection	Generally not required under normal use with adequate ventilation. If ventilation is insufficient or handling outside a fume hood, a NIOSH-approved respirator with an appropriate organic vapor filter is recommended.	OSHA 29 CFR 1910.134 or European Standard EN 149

Operational Plan: Step-by-Step Handling Procedure

A systematic workflow is crucial for the safe handling of **2-Ethyl-3,5-dimethylpyrazine**.



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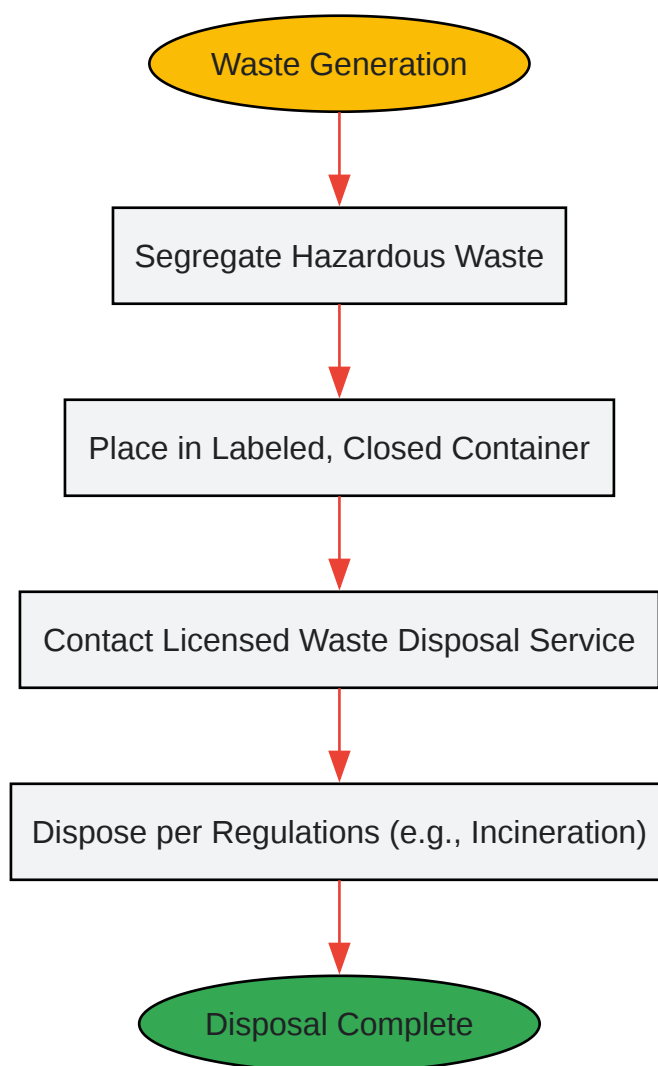
Caption: A step-by-step workflow for the safe handling of **2-Ethyl-3,5-dimethylpyrazine**.

Disposal Plan

Proper disposal of **2-Ethyl-3,5-dimethylpyrazine** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Key Disposal Steps:

- **Waste Segregation:** All waste materials containing **2-Ethyl-3,5-dimethylpyrazine**, including contaminated gloves, absorbent materials, and empty containers, must be collected in a dedicated and clearly labeled hazardous waste container.
- **Containerization:** Use a suitable, closed, and properly labeled container for the hazardous waste.
- **Disposal Method:** Dispose of the waste in accordance with federal, state, and local regulations.^[1] Do not allow the product to enter drains or sewers.^[2] Contact a licensed professional waste disposal service for disposal. Incineration or landfill may be considered options when recycling is not feasible.^[1]



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Caption: Logical workflow for the proper disposal of **2-Ethyl-3,5-dimethylpyrazine** waste.

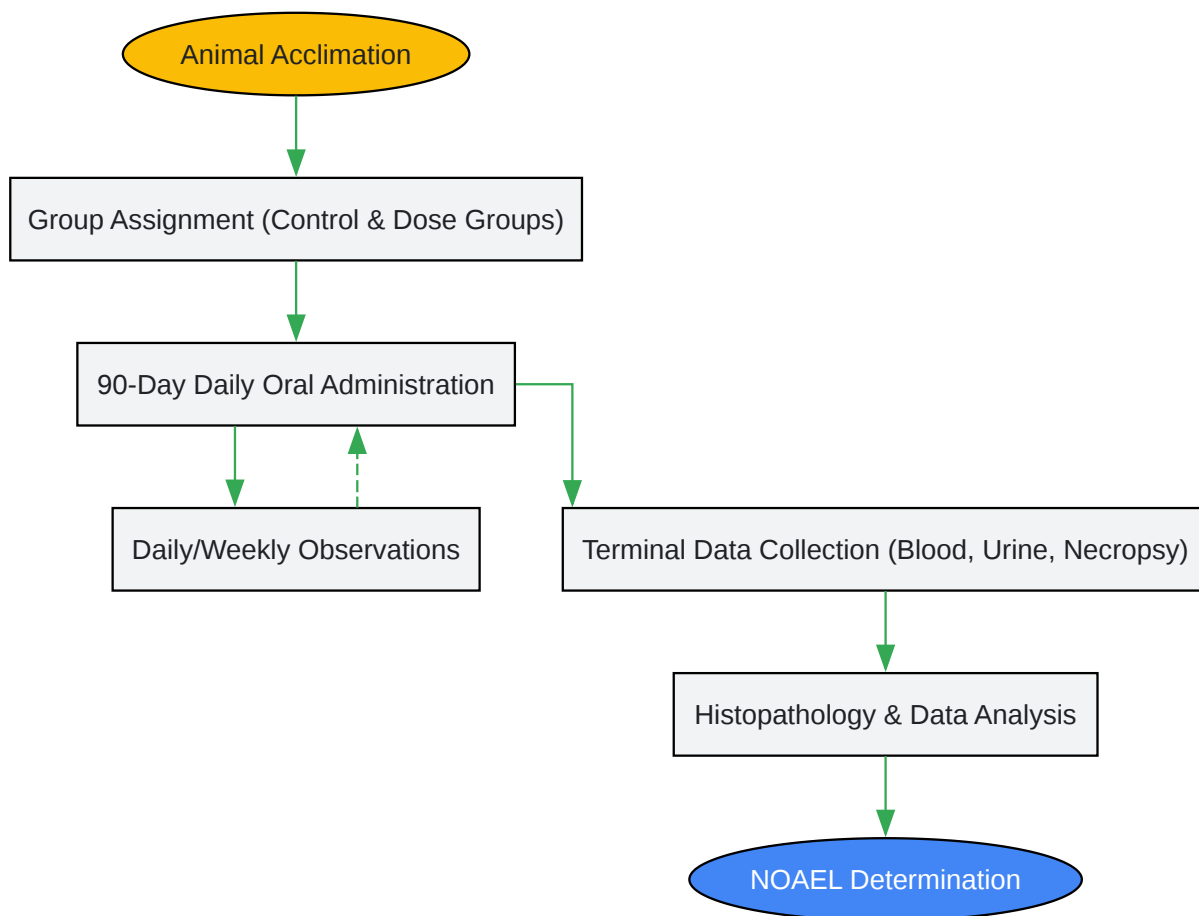
Experimental Protocol: 90-Day Repeated Dose Oral Toxicity Study in Rodents (Representative)

The following is a representative methodology for a 90-day oral toxicity study, based on OECD Guideline 408. Two such studies have been conducted on **2-Ethyl-3,5-dimethylpyrazine**.^[3]

Objective: To determine the potential adverse effects of **2-Ethyl-3,5-dimethylpyrazine** following repeated oral administration for 90 days.

Methodology:

- **Test Animals:** Healthy, young adult rodents (preferably rats) are used. At least 20 animals (10 male, 10 female) are assigned to each test and control group.
- **Administration of Test Substance:** The test substance is administered orally once daily, seven days a week, for 90 days. This can be done via gavage, or by mixing it into the diet or drinking water.
- **Dose Groups:** At least three dose levels and a concurrent control group are used. The dose levels are selected based on the results of shorter-term dose-ranging studies.
- **Observations:**
 - **Daily:** Clinical observations for signs of toxicity are performed.
 - **Weekly:** Body weight and food/water consumption are measured.
 - **At Termination:** Hematology, clinical biochemistry, and urinalysis are conducted. A thorough gross necropsy is performed on all animals, and tissues are preserved for histopathological examination.
- **Data Analysis:** The data are analyzed to determine the nature and incidence of any treatment-related effects. The No-Observed-Adverse-Effect Level (NOAEL) is determined.



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Caption: Experimental workflow for a representative 90-day oral toxicity study.

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